

Technical Support Center: Minimizing Off-Target Effects of IK-862

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Compound of Interest

Compound Name: *IK-862*
CAS No.: *478911-60-3*
Cat. No.: *B1674431*

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Welcome to the technical support center for **IK-862**, a selective inhibitor of TNF-alpha-converting enzyme (TACE), also known as ADAM17. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on minimizing and troubleshooting potential off-target effects during experimentation with **IK-862**.

Frequently Asked Questions (FAQs)

Q1: What is **IK-862** and what is its primary target?

IK-862 is a small molecule inhibitor. Its primary target is the Tumor Necrosis Factor-alpha Converting Enzyme (TACE), also known as A Disintegrin and Metalloproteinase 17 (ADAM17). TACE is a membrane-bound metalloprotease responsible for the shedding of the extracellular domains of various cell surface proteins, including TNF- α , EGFR ligands, and cytokine receptors.^{[1][2][3]}

Q2: What are off-target effects and why are they a concern with small molecule inhibitors like **IK-862**?

Off-target effects occur when a small molecule inhibitor binds to and modulates the activity of proteins other than its intended target.[4][5] These unintended interactions are a significant concern because they can lead to:

- Misinterpretation of experimental results: An observed phenotype might be due to an off-target effect, leading to incorrect conclusions about the role of TACE.
- Cellular toxicity: Inhibition of other essential proteins can cause unintended harm to cells.
- Lack of reproducibility: Results may vary between different experimental systems with varying expression levels of off-target proteins.

Q3: What is the known off-target profile of **IK-862**?

Currently, a detailed public off-target profile for **IK-862** is not available. As with any small molecule inhibitor, it is crucial for researchers to empirically determine and validate the on- and off-target effects of **IK-862** within their specific experimental models.

Q4: What are the general strategies to minimize off-target effects when using **IK-862**?

Several strategies can be employed to minimize the risk of off-target effects:

- Use the lowest effective concentration: Perform a dose-response curve to determine the minimal concentration of **IK-862** required to achieve the desired inhibition of TACE activity.
- Employ orthogonal validation methods: Use multiple, independent methods to confirm that the observed phenotype is a direct result of TACE inhibition. This can include using another structurally different TACE inhibitor or genetic approaches like siRNA or CRISPR/Cas9 to knock down TACE.
- Confirm target engagement: Utilize assays like the Cellular Thermal Shift Assay (CETSA) to verify that **IK-862** is binding to TACE in your cellular system.
- Characterize the selectivity profile: Perform kinase profiling and other broad screening assays to identify potential off-target interactions.

Troubleshooting Guide

This guide addresses common issues that may arise during experiments with **IK-862** and provides a logical workflow for troubleshooting.

Issue 1: I am observing a phenotype that is inconsistent with known functions of TACE.

- Possible Cause: This could be a strong indication of an off-target effect.
- Troubleshooting Steps:
 - Validate Target Engagement: Perform a Cellular Thermal Shift Assay (CETSA) to confirm that **IK-862** is binding to TACE at the concentration you are using.
 - Use an Orthogonal Inhibitor: Test a structurally unrelated TACE inhibitor. If the phenotype is not replicated, it is likely an off-target effect of **IK-862**.
 - Genetic Knockdown/Knockout: Use siRNA or CRISPR/Cas9 to reduce TACE expression. If the phenotype persists in the absence of TACE, it is not an on-target effect.
 - Perform Selectivity Profiling: Screen **IK-862** against a broad panel of kinases and other potential targets to identify unintended interactions.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Issue 2: The potency (IC₅₀) of **IK-862** in my cell-based assay is significantly different from the reported biochemical IC₅₀.

- Possible Cause: Discrepancies between biochemical and cellular potencies are common and can be due to several factors.
- Troubleshooting Steps:
 - Cell Permeability: Assess the ability of **IK-862** to cross the cell membrane.
 - Efflux Pumps: Determine if the cells are actively removing **IK-862** via efflux pumps like P-glycoprotein.
 - Protein Binding: The inhibitor may bind to other cellular proteins, reducing its effective concentration at the target.

- Inhibitor Stability: **IK-862** may be metabolized by the cells over the course of the experiment.

Issue 3: I am observing high levels of cytotoxicity at concentrations where I expect to see specific TACE inhibition.

- Possible Cause: The observed cell death may be due to the inhibition of an off-target protein that is essential for cell survival.
- Troubleshooting Steps:
 - Lower the Concentration: Perform a detailed dose-response curve for both TACE inhibition and cytotoxicity to determine if there is a therapeutic window.
 - Time-Course Experiment: Assess cytotoxicity at different time points. Off-target effects may manifest at later time points.
 - Identify Potential Off-Targets: Use kinase profiling and other screening methods to identify potential off-targets that could be responsible for the cytotoxicity.

Data Presentation

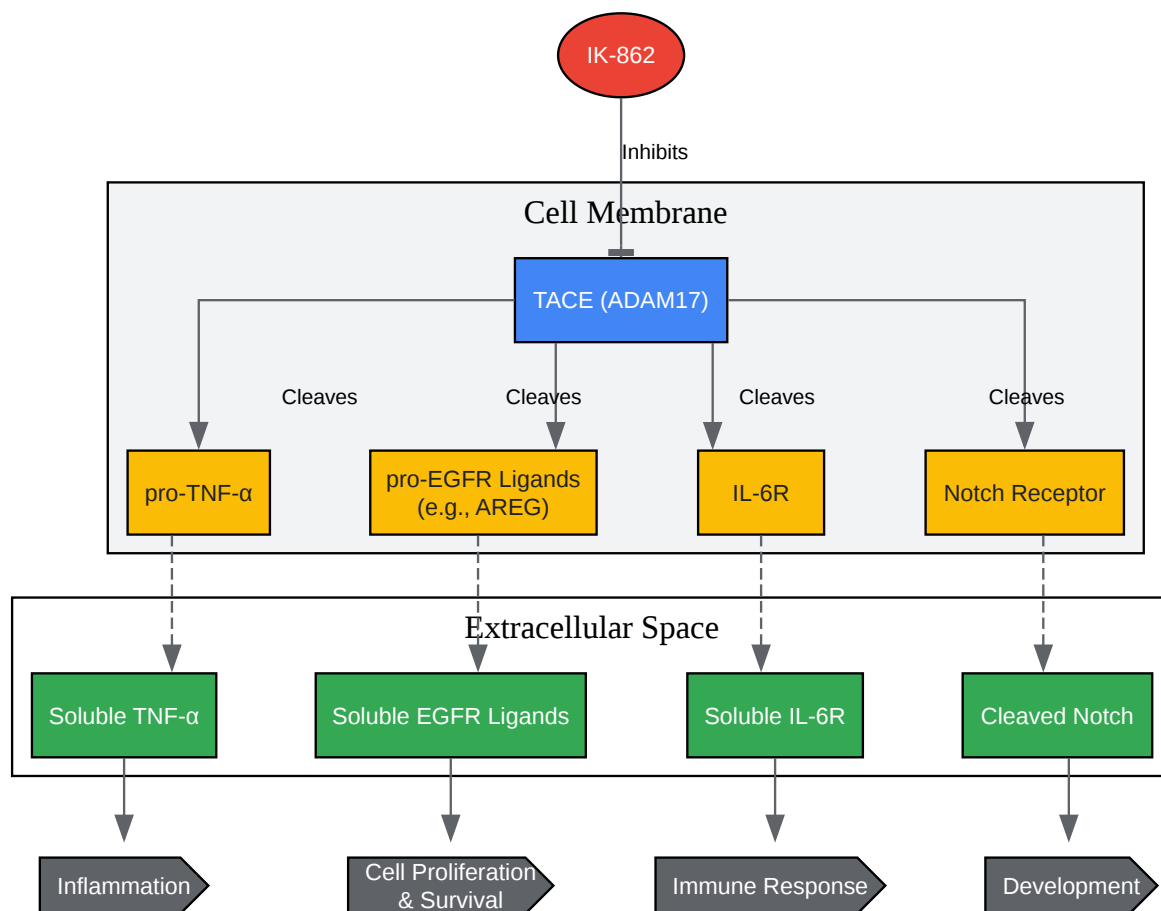
Table 1: Potential Off-Target Classes for Metalloprotease Inhibitors and Recommended Validation Assays

Potential Off-Target Class	Rationale for Consideration	Recommended Validation Assay
Other ADAM family members	High structural similarity to TACE (ADAM17).	Broad-panel metalloprotease activity assay.
Matrix Metalloproteinases (MMPs)	Share some structural features with ADAMs.	MMP activity assays.
Kinases	Many inhibitors have off-target kinase activity. [4]	Kinase selectivity profiling (e.g., services from Promega, Reaction Biology). [6] [10]
Ion Channels	Can be affected by small molecules.	Electrophysiological assays.
GPCRs	A common class of off-targets for many drugs.	GPCR binding and functional assays.

Table 2: Comparison of Key Experimental Validation Techniques

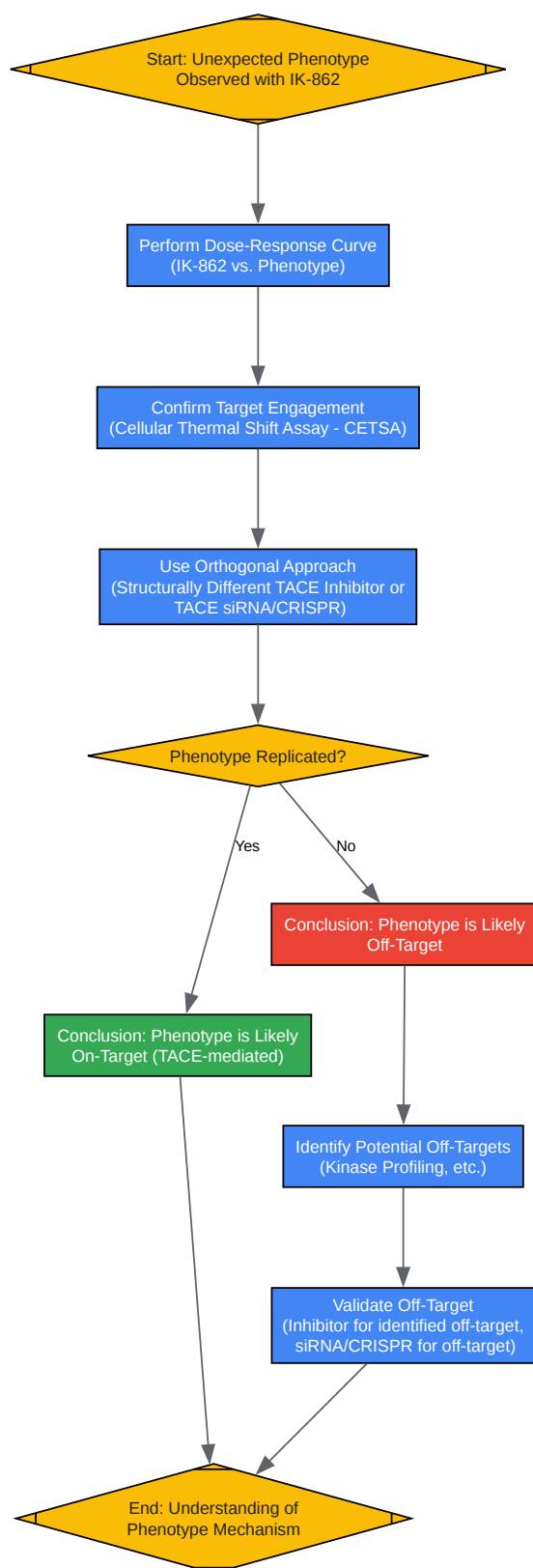
Technique	Principle	Advantages	Disadvantages
Cellular Thermal Shift Assay (CETSA)	Ligand binding stabilizes the target protein against thermal denaturation. [11][12][13][14]	Confirms target engagement in a cellular context; label-free.	Requires a specific antibody for detection; may not work for all proteins.
Kinase Selectivity Profiling	Measures the inhibitory activity of a compound against a large panel of kinases. [6][7][8][9][10]	Provides a broad overview of potential kinase off-targets.	Typically performed in biochemical assays, which may not fully reflect cellular activity.
Genetic Knockdown/Knockout (siRNA/CRISPR)	Reduces or eliminates the expression of the target protein.	Provides a highly specific way to validate on-target effects.	Can have its own off-target effects; may induce compensatory mechanisms.
Orthogonal Inhibitor	Uses a structurally unrelated inhibitor for the same target.	Helps to rule out off-target effects specific to the chemical scaffold of the primary inhibitor.	A suitable orthogonal inhibitor may not be available.

Mandatory Visualization



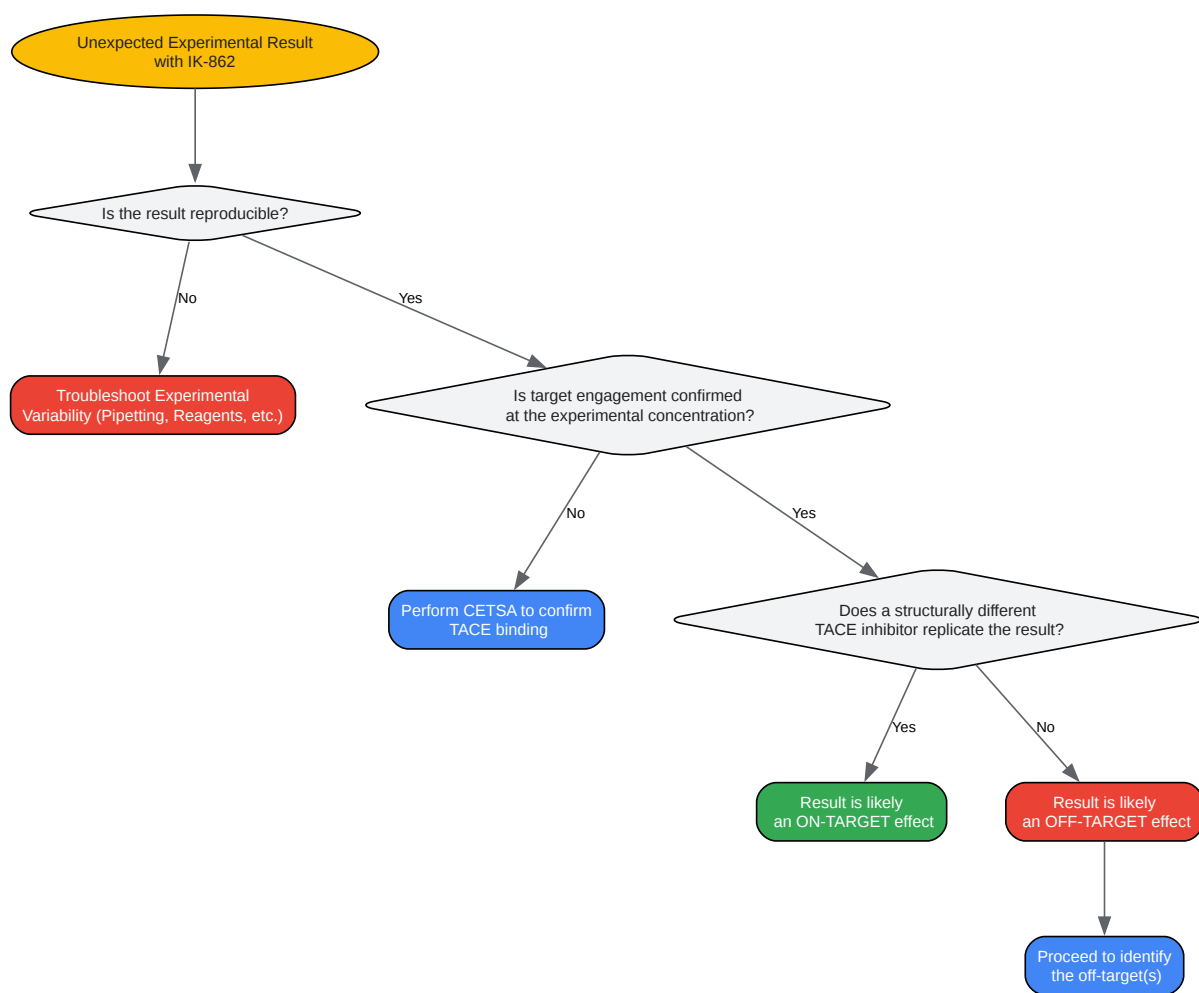
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Caption: TACE (ADAM17) signaling pathway and inhibition by **IK-862**.



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Caption: Experimental workflow for identifying and validating off-target effects.



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Caption: Troubleshooting decision tree for unexpected experimental outcomes.

Experimental Protocols

Protocol 1: Cellular Thermal Shift Assay (CETSA) for TACE Target Engagement

This protocol is designed to verify the binding of **IK-862** to its target, TACE, in intact cells. As TACE is a transmembrane protein, this protocol includes a detergent extraction step.[\[11\]](#)[\[12\]](#)[\[15\]](#)

Materials:

- Cells expressing TACE
- Cell culture medium
- **IK-862** stock solution (in DMSO)
- Vehicle control (DMSO)
- Phosphate-buffered saline (PBS)
- Lysis buffer with detergent (e.g., RIPA buffer containing 1% NP-40 or Triton X-100) and protease inhibitors
- Anti-TACE antibody
- Appropriate secondary antibody
- Western blot reagents and equipment

Procedure:

- **Cell Treatment:** Culture cells to 80-90% confluency. Treat cells with the desired concentration of **IK-862** or vehicle (DMSO) for 1-2 hours at 37°C.
- **Heat Challenge:** Harvest cells and resuspend in PBS. Aliquot cell suspension into PCR tubes. Heat the tubes at a range of temperatures (e.g., 40°C to 70°C in 3°C increments) for 3 minutes using a thermal cycler, followed by cooling at 4°C for 3 minutes.

- **Cell Lysis:** Add lysis buffer to the cell suspensions and incubate on ice for 30 minutes with occasional vortexing.
- **Centrifugation:** Centrifuge the lysates at high speed (e.g., 20,000 x g) for 20 minutes at 4°C to pellet aggregated proteins.
- **Sample Preparation:** Collect the supernatant (soluble protein fraction). Determine protein concentration using a BCA or Bradford assay. Normalize all samples to the same protein concentration.
- **Western Blotting:** Analyze the soluble fractions by SDS-PAGE and Western blotting using an anti-TACE antibody.
- **Data Analysis:** Quantify the band intensities for TACE at each temperature for both **IK-862**-treated and vehicle-treated samples. Plot the percentage of soluble TACE relative to the non-heated control against the temperature. A shift in the melting curve to a higher temperature in the presence of **IK-862** indicates target engagement.

Protocol 2: Kinase Selectivity Profiling

This protocol provides a general workflow for assessing the off-target effects of **IK-862** on a panel of kinases. It is highly recommended to use a commercial service for broad and reliable profiling.^{[6][7][8][9][10]}

General Workflow:

- **Compound Submission:** Provide a stock solution of **IK-862** at a specified concentration (typically 10 mM in DMSO) to a commercial kinase profiling service provider.
- **Assay Performance:** The service provider will screen **IK-862** at one or more concentrations (e.g., 1 µM and 10 µM) against their panel of kinases. The assays are typically biochemical, measuring the ability of **IK-862** to inhibit the phosphorylation of a substrate by each kinase.
- **Data Analysis:** The results are usually provided as the percent inhibition of each kinase at the tested concentrations.

- Follow-up Studies: For any significant "hits" (kinases that are inhibited by **IK-862**), it is crucial to perform follow-up studies to determine the IC50 value and to validate the off-target interaction in a cellular context.

Protocol 3: In-Cell Western Blot for Downstream TACE Signaling

This method can be used to quantify the effect of **IK-862** on the shedding of a TACE substrate, such as the IL-6 receptor (IL-6R), in a plate-based format.

Materials:

- Cells expressing TACE and IL-6R
- 96-well cell culture plates
- **IK-862** and a stimulant for TACE activity (e.g., PMA)
- Fixing solution (e.g., 4% paraformaldehyde in PBS)
- Permeabilization buffer (e.g., 0.1% Triton X-100 in PBS)
- Blocking buffer (e.g., 5% BSA in PBS)
- Primary antibody against the ectodomain of IL-6R
- Infrared dye-conjugated secondary antibody
- Infrared imaging system

Procedure:

- Cell Seeding: Seed cells in a 96-well plate and allow them to adhere overnight.
- Compound Treatment: Treat cells with a dose-range of **IK-862** for 1-2 hours.
- Stimulation: Add a TACE stimulant (e.g., PMA) to induce shedding of the IL-6R ectodomain and incubate for the desired time.
- Fixation and Permeabilization: Wash the cells with PBS, then fix and permeabilize them.

- Immunostaining: Block the cells and then incubate with the primary antibody against the IL-6R ectodomain, followed by incubation with the infrared dye-conjugated secondary antibody.
- Imaging: Scan the plate using an infrared imaging system to quantify the amount of IL-6R remaining on the cell surface.
- Data Analysis: A decrease in the infrared signal indicates shedding of the IL-6R ectodomain. **IK-862** should inhibit this decrease in a dose-dependent manner. Normalize the data to untreated controls.

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